

# Application Notes and Protocols for D-64131

## Dissolution in DMSO

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### Compound of Interest

Compound Name: D-64131

Cat. No.: B1669715

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction:

**D-64131** is a potent, orally active small molecule inhibitor of tubulin polymerization.[1][2] By binding to the colchicine site on  $\beta$ -tubulin, it disrupts microtubule dynamics, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.[3] This antimitotic activity makes **D-64131** a valuable tool for cancer research.[1][2] Proper dissolution and handling are critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for dissolving **D-64131** in dimethyl sulfoxide (DMSO) for in vitro studies.

## Data Presentation

Table 1: Quantitative Solubility and Physicochemical Data for **D-64131**

Parameter	Value	Source
CAS Number	74588-78-6	[1]
Molecular Weight	251.28 g/mol	[2]
Solubility in DMSO	≥ 100 mg/mL (≥ 397.96 mM)	[4]
Alternative Solubility	Soluble to 100 mM	
Purity	≥98.98%	[1]
IC <sub>50</sub> (Tubulin Polymerization)	0.53 μM	[1][2]
IC <sub>50</sub> (Tumor Cell Proliferation)	74 nM	[5]

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration **D-64131** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **D-64131** in DMSO.

Materials:

- **D-64131** powder (purity ≥98%)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Allow the vial containing **D-64131** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- **Weighing D-64131:** Carefully weigh out the desired amount of **D-64131** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 25.13 mg of **D-64131**.
- **Adding DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **D-64131** powder. To continue the example, add 1 mL of DMSO. Note: Hygroscopic DMSO can significantly impact solubility; always use a fresh, unopened bottle or anhydrous grade DMSO.[\[4\]](#)
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 2-5 minutes until the powder is completely dissolved, resulting in a clear solution. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) can be used to aid dissolution if necessary, but avoid excessive heat.
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability. Note: Solutions are unstable and should be prepared fresh or stored in small, pre-packaged sizes.[\[2\]](#)

## Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the high-concentration stock solution to a final working concentration for cell-based assays.

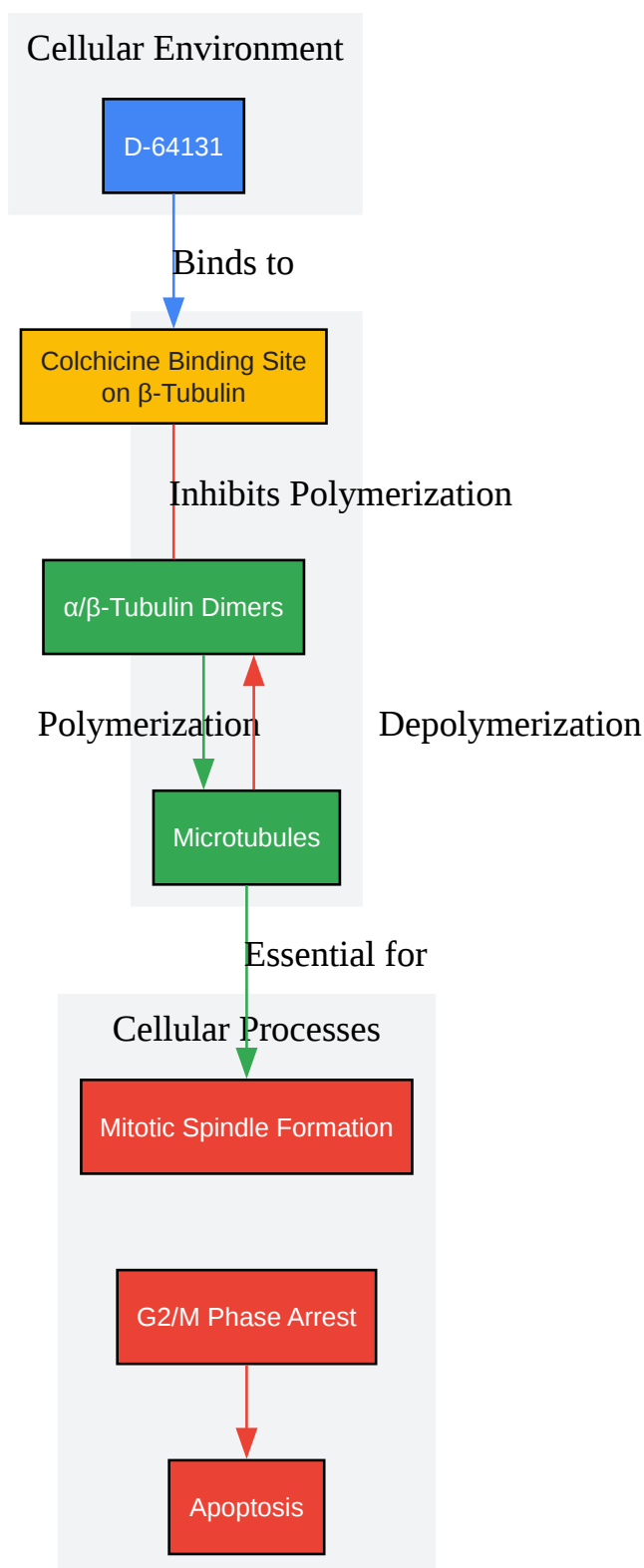
### Materials:

- 100 mM **D-64131** stock solution in DMSO
- Appropriate cell culture medium or buffer (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile filter tips

### Procedure:

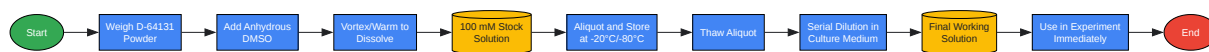
- Thawing Stock Solution: Thaw a single aliquot of the 100 mM **D-64131** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium or buffer to achieve the desired final concentration. It is recommended to perform intermediate dilutions to ensure accuracy.
  - Example for a 10  $\mu$ M final concentration:
    - Prepare an intermediate dilution by adding 1  $\mu$ L of the 100 mM stock solution to 999  $\mu$ L of culture medium to get a 100  $\mu$ M solution.
    - Add 100  $\mu$ L of the 100  $\mu$ M intermediate solution to 900  $\mu$ L of culture medium to achieve a final concentration of 10  $\mu$ M.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells being used. Typically, a final DMSO concentration of  $\leq 0.1\%$  is well-tolerated by most cell lines.
- Immediate Use: Use the freshly prepared working solutions immediately for your experiments. Do not store diluted working solutions.

## Mandatory Visualization



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Caption: **D-64131** mechanism of action on tubulin polymerization.



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Caption: Workflow for **D-64131** dissolution and preparation.

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